

A Technical Guide to 4-Propyl-1-naphthoic Acid: Properties and Methodologies

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Compound of Interest

Compound Name: 4-Propyl-1-naphthoic acid

Cat. No.: B596341

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **4-Propyl-1-naphthoic acid**. It also outlines general experimental methodologies for the synthesis and analysis of related naphthoic acid derivatives, offering a foundational understanding for researchers in the absence of specific protocols for the titled compound.

Core Molecular Data

The essential molecular information for **4-Propyl-1-naphthoic acid** is summarized in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₁₄ O ₂
Molecular Weight	214.26 g/mol [1]
CAS Number	107777-22-0

Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **4-Propyl-1-naphthoic acid** are not readily available in the surveyed literature. However, established

methodologies for the parent compound, 1-naphthoic acid, can provide a valuable starting point for developing procedures for its 4-propyl derivative.

General Synthesis of Naphthoic Acid Derivatives

A common method for the synthesis of naphthoic acids is through the Grignard reaction. This typically involves the reaction of an appropriate bromonaphthalene with magnesium to form a Grignard reagent, which is then carbonated with dry carbon dioxide. The resulting carboxylate is subsequently acidified to yield the naphthoic acid.

Another synthetic approach involves the hydrolysis of the corresponding nitrile. For instance, a bromo-naphthoic acid can be reacted with copper(I) cyanide to form a cyano-naphthoic acid, which is then saponified in an alkaline medium to produce the dicarboxylic acid.

General Analytical Methodologies

For the quantitative analysis of naphthoic acid derivatives, several analytical techniques are commonly employed. These include:

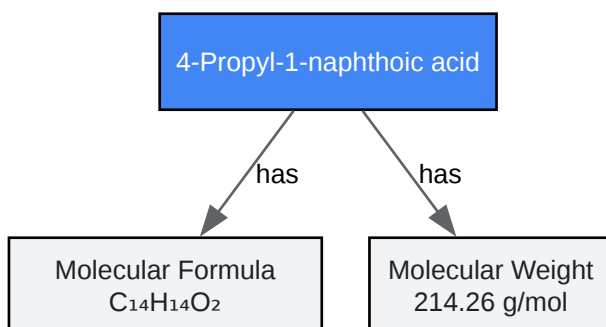
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is a highly sensitive and selective method for the quantification of organic acids in various matrices.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is also suitable for the analysis of naphthoic acids, often requiring derivatization to increase volatility.
- High-Performance Liquid Chromatography with UV detection (HPLC-UV): A widely used method for the analysis of aromatic compounds, offering good performance for quantification.

Signaling Pathways and Biological Activity

Currently, there is no readily available information in the scientific literature regarding specific signaling pathways modulated by **4-Propyl-1-naphthoic acid** or its broader biological activity. Research into the pharmacological effects of this compound appears to be an area open for investigation.

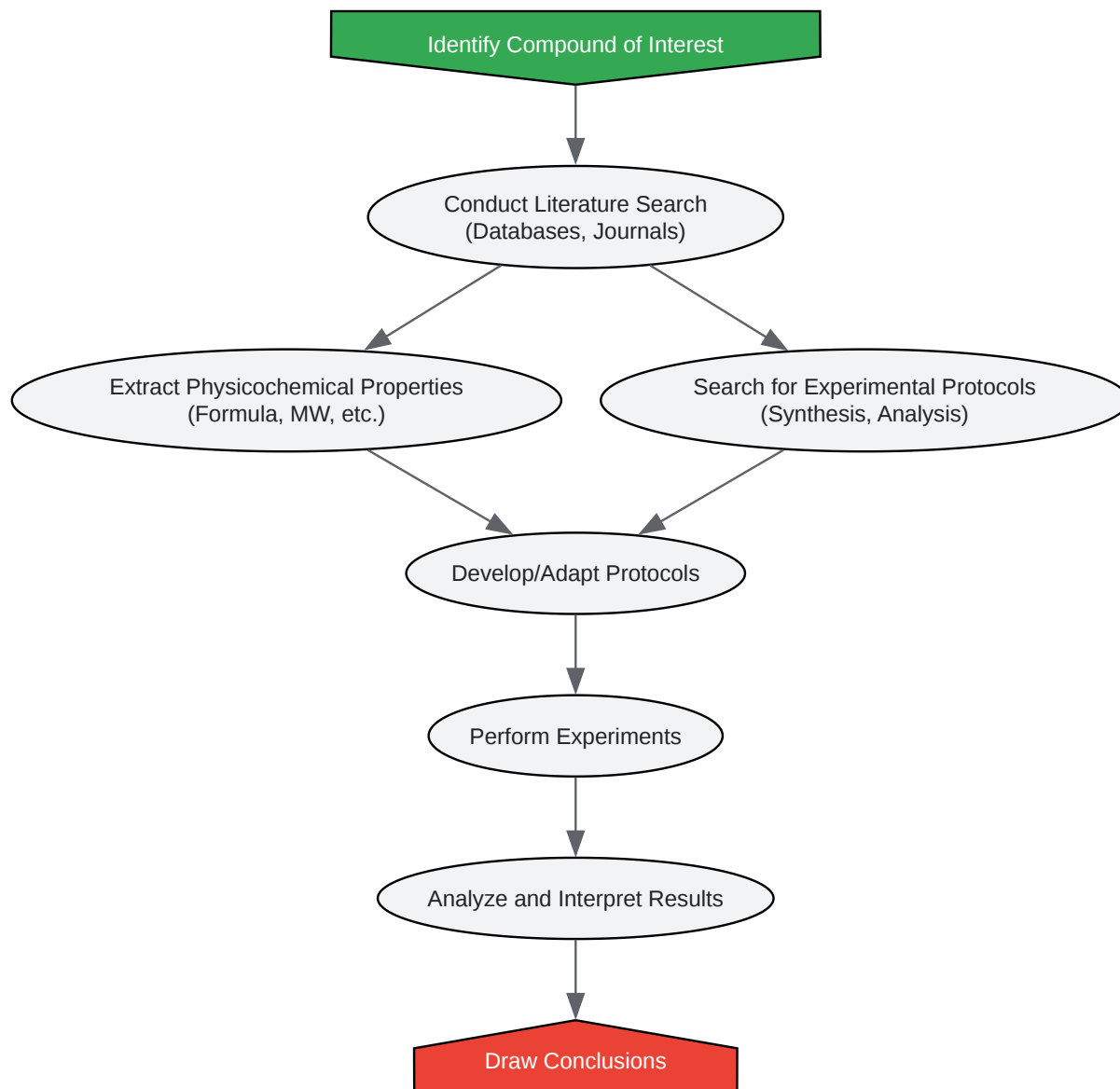
Visualizing Chemical Information and Workflows

To aid in the understanding of the relationships between chemical information and a general experimental workflow, the following diagrams have been generated.



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Fig. 1: Relationship between chemical name and its core properties.



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References

- 1. 4-Propyl-1-naphthoic acid | 107777-22-0 | HEA77722 [biosynth.com]
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